

Application Notes & Protocols:

Chromatographic Separation of Isoflavonoids from Jamaican Dogwood (*Piscidia piscipula*)

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Compound of Interest

Compound Name: *Piscerygenin*

Cat. No.: B15140348

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These application notes provide a comprehensive overview and detailed protocols for the chromatographic separation of isoflavonoids from the root bark of Jamaican Dogwood (*Piscidia piscipula*). The methodologies outlined are designed to facilitate the isolation and purification of bioactive isoflavonoid compounds for further research and development.

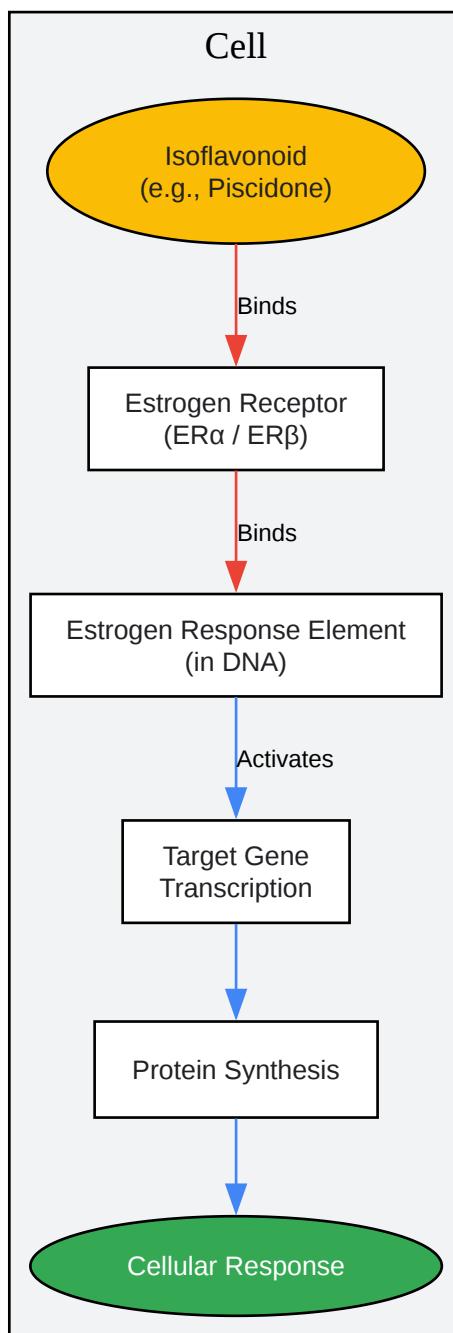
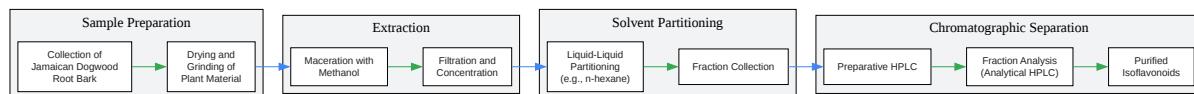
Introduction to Jamaican Dogwood Isoflavonoids

Jamaican Dogwood is a plant known for its traditional medicinal uses, which are attributed to a variety of bioactive compounds, including a significant number of isoflavonoids and rotenoids. [1][2] Isoflavonoids are a class of phytoestrogens with a range of biological activities, making them of great interest for pharmaceutical and nutraceutical applications. The root bark of *Piscidia piscipula* (synonymous with *Piscidia erythrina*) has been found to contain several isoflavonoids, such as ichthynone, piscidone, and durmillone. [1][2] The effective separation and purification of these compounds are crucial for detailed bioactivity screening and drug discovery.

This document outlines a generalized workflow for the extraction and chromatographic separation of isoflavonoids from Jamaican Dogwood, based on established phytochemical isolation techniques.

Experimental Workflow for Isoflavonoid Isolation

The overall process for isolating isoflavonoids from Jamaican Dogwood involves several key stages, from sample preparation to final purification. The following diagram illustrates a typical experimental workflow.



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References

- 1. researchgate.net [researchgate.net]
- 2. researchgate.net [researchgate.net]
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